

A Technical Guide to N-Boc-O-tosyl Hydroxylamine: Properties, Protocols, and Applications

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Compound of Interest

Compound Name: *N*-Boc-*O*-tosyl hydroxylamine

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For Researchers, Scientists, and Drug Development Professionals

N-Boc-O-tosyl hydroxylamine, also known as tert-butyl ([(4-methylphenyl)sulfonyl]oxy)carbamate, is a versatile and efficient electrophilic aminating agent used in organic synthesis.^{[1][2][3]} Its stability, ease of handling, and selective reactivity make it a valuable tool for introducing a protected amino group into a wide range of molecules, a critical step in the development of pharmaceuticals and other complex chemical entities.^{[1][2][3]} This guide provides an in-depth overview of its chemical properties, experimental protocols for its use, and its key applications in modern chemistry.

Core Chemical Properties and Data

N-Boc-O-tosyl hydroxylamine is a white crystalline solid that is soluble in various organic solvents, including ether, toluene, and dimethylformamide.^[2] The presence of the electron-withdrawing tosyl group on the oxygen and the Boc-protecting group on the nitrogen enhances its stability and modulates its reactivity for nucleophilic substitution reactions.^[3] It is primarily used as a source of the "Boc-NH" moiety for the N-amination of aryl and alkyl amines.^{[1][4]}

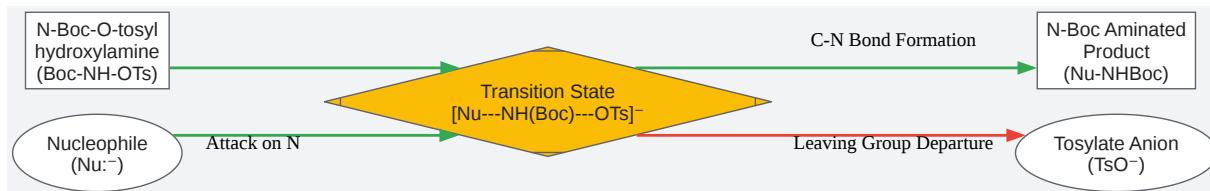
Quantitative Data Summary

The key physical and chemical properties of **N-Boc-O-tosyl hydroxylamine** are summarized in the table below for quick reference.

Property	Value	Citations
CAS Number	105838-14-0	[3] [5]
Molecular Formula	C ₁₂ H ₁₇ NO ₅ S	[4] [5]
Molecular Weight	287.33 g/mol	[4] [5]
Appearance	White crystalline solid	[2]
Melting Point	96-98 °C	[2]
Purity	≥95% (GC), ≥99% (HPLC)	[1] [3]
Storage Conditions	2-8°C	[5]
SMILES String	Cc1ccc(cc1)S(=O)(=O)ONC(=O)OC(C)(C)C	[5]
InChI Key	WZDPZKPHVNFUKB-UHFFFAOYSA-N	[5]

Mechanism of Action: Electrophilic Amination

Electrophilic amination is a fundamental process where a carbanion or other nucleophile forms a carbon-nitrogen bond by attacking an electrophilic nitrogen source.[\[6\]](#) **N-Boc-O-tosyl hydroxylamine** serves as an excellent electrophilic aminating reagent. The tosylate group acts as an efficient leaving group, facilitating the transfer of the N-Boc protected nitrogen to a nucleophile.



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Caption: General mechanism of electrophilic amination using **N-Boc-O-tosyl hydroxylamine**.

Key Applications and Experimental Protocols

The primary application of **N-Boc-O-tosyl hydroxylamine** is in the synthesis of N-Boc protected amines, which are crucial intermediates in pharmaceutical and agrochemical development.[3] It is also utilized in bioconjugation chemistry and material science.[1][3]

Experimental Protocol: General Procedure for N-Amination of Amines

This protocol provides a representative method for the electrophilic N-amination of a primary or secondary amine using **N-Boc-O-tosyl hydroxylamine**.

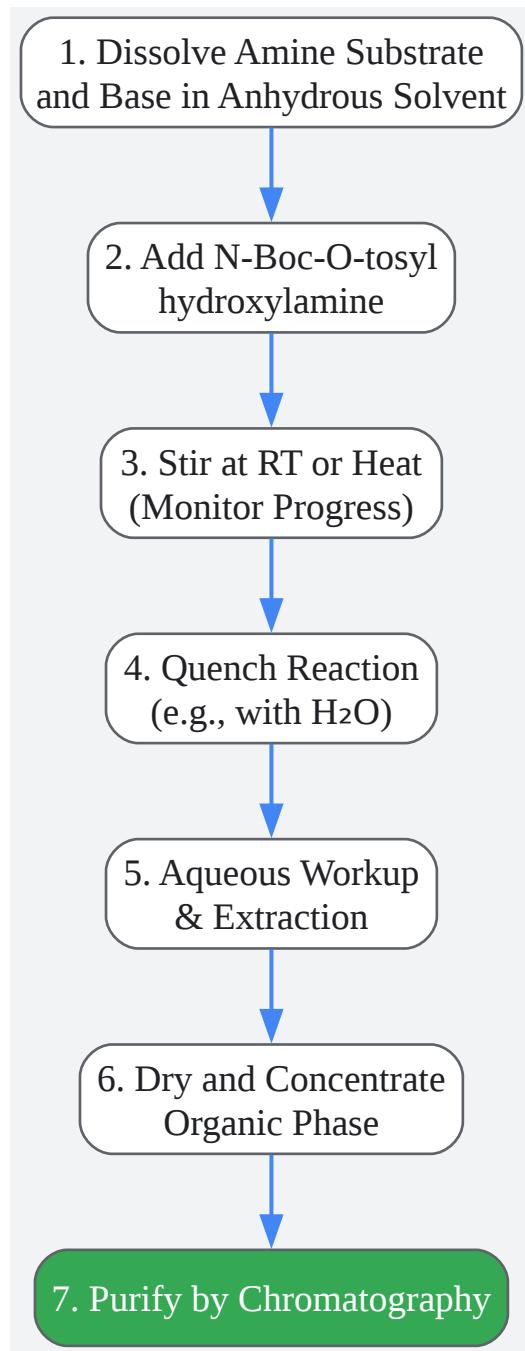
Materials:

- Substrate (Aryl or Alkyl Amine)
- **N-Boc-O-tosyl hydroxylamine** (1.0 - 1.2 equivalents)
- Anhydrous solvent (e.g., Toluene, THF, or DMF)
- Base (e.g., K_2CO_3 , Et_3N , or pyridine, 2.0 equivalents)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To an oven-dried flask under an inert atmosphere, add the substrate amine and the anhydrous solvent.
- Add the base to the solution and stir for 10-15 minutes at room temperature.
- Add **N-Boc-O-tosyl hydroxylamine** portion-wise over 5-10 minutes.
- Allow the reaction to stir at room temperature or heat as necessary (monitor by TLC or LC-MS). Reaction times can vary from a few hours to overnight.

- Upon completion, cool the reaction to room temperature.
- Quench the reaction with water or a saturated aqueous solution of NH₄Cl.
- Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate, dichloromethane).
- Combine the organic layers, dry over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography to yield the desired N-Boc protected hydrazine derivative.



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Caption: Standard workflow for N-amination reactions.

Safety and Handling

N-Boc-O-tosyl hydroxylamine is classified with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin

reaction), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[5] Standard personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn during handling. All manipulations should be performed in a well-ventilated fume hood.[5] Store the reagent in a cool, dry place, typically between 2-8°C.[5]

Conclusion

N-Boc-O-tosyl hydroxylamine is a robust and reliable reagent for electrophilic amination. Its stability and predictable reactivity provide chemists with a powerful method for the synthesis of N-Boc protected amines and hydrazines, which are essential building blocks in drug discovery and organic synthesis.[1][3] The protocols and data provided in this guide serve as a comprehensive resource for its effective application in the laboratory.

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